

Application Notes: Synthesis and Utility of 1H-Indole-5-carboximidamide

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Compound of Interest

Compound Name: 1H-Indole-5-carboximidamide

CAS No.: 71889-75-3

Cat. No.: B1208729

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Introduction

The indole nucleus is a cornerstone scaffold in medicinal chemistry, forming the structural core of numerous natural products, pharmaceuticals, and agrochemicals.[1] Its derivatives are known to exhibit a vast array of pharmacological activities, including antitumor, antiviral, and anti-inflammatory properties.[1][2] Similarly, the carboximidamide (amidine) functional group is a crucial pharmacophore in drug design, known for its ability to engage in hydrogen bonding and electrostatic interactions with biological targets like enzymes and receptors.[3] The synthesis of molecules incorporating both of these privileged structures, such as **1H-Indole-5-carboximidamide**, provides valuable intermediates for the development of novel therapeutic agents.[3]

Pharmacological Significance

1H-Indole-5-carboximidamide serves as a key building block in pharmaceutical research and organic synthesis.[3] Its unique structure is leveraged in the development of bioactive molecules targeting a range of diseases. Researchers have successfully utilized this intermediate in the synthesis of compounds with potential applications in treating neurological

disorders, cancer, and inflammatory conditions.[3] The amidine group is particularly effective in mimicking protonated primary amines found in biological ligands, making it a valuable feature in designing enzyme inhibitors and receptor modulators.

Synthetic Approach: The Pinner Reaction

The conversion of nitriles to amidines is a fundamental transformation in organic synthesis. Among the various methods, the Pinner reaction remains a classic and reliable two-step process.[4][5] This acid-catalyzed reaction first involves the treatment of a nitrile with an anhydrous alcohol and hydrogen chloride to form a stable intermediate known as a Pinner salt (an alkyl imidate hydrochloride).[4][6] This salt is then treated with ammonia in a subsequent step (ammonolysis) to yield the final amidine product.[4] The Pinner reaction is broadly applicable to a wide range of aliphatic and aromatic nitriles.[6]

Experimental Protocols

This section provides a detailed protocol for the synthesis of **1H-Indole-5-carboximidamide** hydrochloride from 1H-indole-5-carbonitrile via the Pinner reaction.

Safety Precautions:

- This procedure must be conducted in a well-ventilated fume hood.
- Anhydrous reagents and solvents are critical for the success of the reaction.
- Hydrogen chloride gas is highly corrosive and toxic; handle with extreme care.
- Ammonia gas is corrosive and has a pungent odor.
- Appropriate personal protective equipment (PPE), including safety goggles, lab coat, and acid/solvent-resistant gloves, must be worn at all times.

Part 1: Synthesis of Ethyl 1H-indole-5-carboximidate hydrochloride (Pinner Salt)

Materials and Reagents:

Reagent/Solvent	Formula	MW (g/mol)	Amount	Moles (mmol)
1H-Indole-5-carbonitrile	C ₉ H ₆ N ₂	142.16	2.00 g	14.07
Anhydrous Ethanol	C ₂ H ₅ OH	46.07	20 mL	-
Anhydrous Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	50 mL	-
Hydrogen Chloride (gas)	HCl	36.46	~1.5 g	~41

Procedure:

- **Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet tube, and a calcium chloride drying tube to protect from atmospheric moisture.
- **Dissolution:** Add 1H-indole-5-carbonitrile (2.00 g, 14.07 mmol) and anhydrous ethanol (20 mL) to the flask. Stir the mixture at room temperature until the nitrile is fully dissolved.
- **Acidification:** Cool the flask to 0 °C using an ice bath. Bubble dry hydrogen chloride gas through the solution for approximately 30-45 minutes. The reaction is exothermic; maintain the temperature below 10 °C.
- **Reaction:** After saturation with HCl, seal the flask and allow it to stand at 0-4 °C (e.g., in a refrigerator) for 24-48 hours. Monitor the reaction by TLC until the starting material is consumed. A white precipitate of the Pinner salt should form.
- **Isolation:** Dilute the reaction mixture with 50 mL of cold, anhydrous diethyl ether to ensure complete precipitation of the product.
- **Filtration:** Collect the white solid by vacuum filtration, washing it quickly with two portions of cold, anhydrous diethyl ether to remove excess HCl and unreacted starting materials.

- Drying: Dry the isolated ethyl 1H-indole-5-carboximate hydrochloride salt under vacuum to yield a fine white powder. Do not attempt to determine the melting point as Pinner salts can be thermally unstable.[4]

Part 2: Synthesis of 1H-Indole-5-carboximidamide hydrochloride

Materials and Reagents:

Reagent/Solvent	Formula	MW (g/mol)	Amount	Notes
Ethyl 1H-indole-5-carboximate HCl	C ₁₁ H ₁₃ ClN ₂ O	224.69	~14 mmol	From Part 1
Anhydrous Ethanol	C ₂ H ₅ OH	46.07	50 mL	-
Ammonia (gas)	NH ₃	17.03	Excess	-

Procedure:

- Setup: In a clean, dry flask, suspend the Pinner salt obtained from Part 1 in 50 mL of anhydrous ethanol.
- Ammonolysis: Cool the suspension to 0 °C in an ice bath. Bubble anhydrous ammonia gas through the stirred suspension for 1-2 hours.
- Reaction: Seal the flask and stir the mixture at room temperature for 12-24 hours. The reaction progress can be monitored by TLC or LC-MS.
- Work-up: Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent and excess ammonia.
- Purification: The resulting crude solid is **1H-Indole-5-carboximidamide**, likely as its hydrochloride salt. Recrystallize the product from an appropriate solvent system (e.g.,

ethanol/diethyl ether) to obtain the purified product. An expected yield for this type of reaction can be very high, potentially up to 97%.^[6]

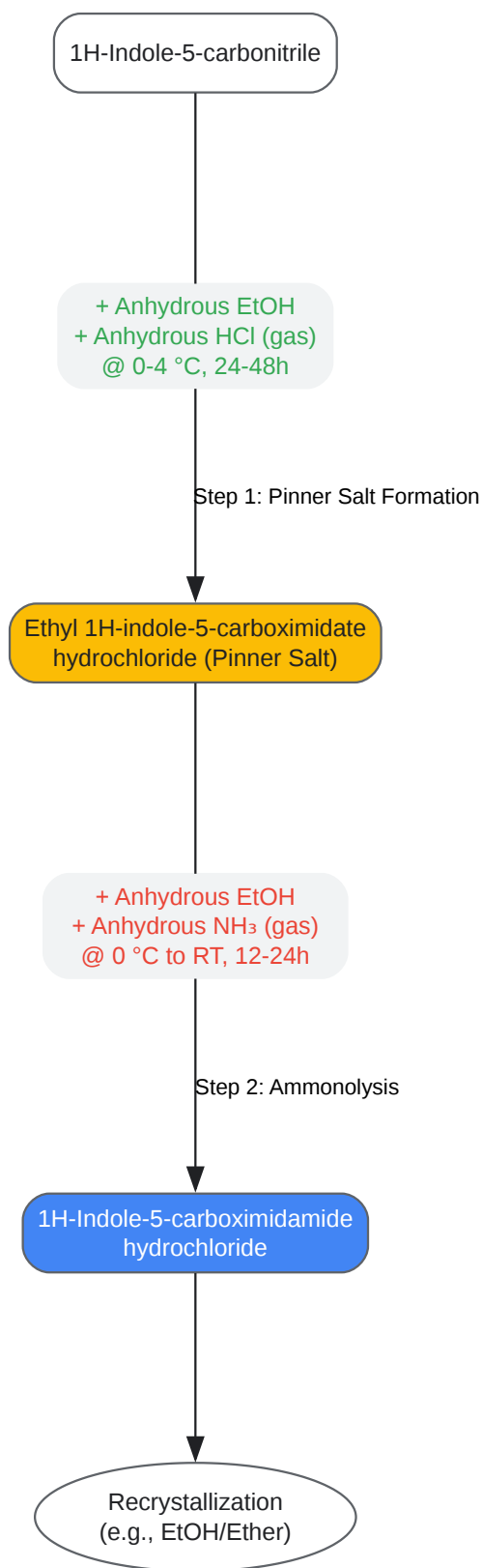
Product Characterization

The final product, **1H-Indole-5-carboximidamide** hydrochloride, should be characterized to confirm its identity and purity.

Property	Value
Molecular Formula	C ₉ H ₁₀ ClN ₃
Molecular Weight	195.65 g/mol
Appearance	White to off-white solid
Predicted ¹ H NMR (DMSO-d ₆ , 400 MHz)	δ (ppm)
Indole NH	~11.5 (br s, 1H)
Amidine NH ₂	~9.2 (br s, 2H)
Amidine NH ₂ ⁺	~8.8 (br s, 2H)
H-4	~8.1 (s, 1H)
H-6	~7.6 (d, 1H)
H-7	~7.5 (d, 1H)
H-3	~7.4 (t, 1H)
H-2	~6.5 (t, 1H)
Predicted ¹³ C NMR (DMSO-d ₆ , 101 MHz)	δ (ppm)
C=N (Amidine)	~165
C-7a	~137
C-3a	~128
C-5	~125
C-2	~124
C-6	~121
C-4	~120
C-7	~112
C-3	~102

Disclaimer: The NMR chemical shifts are predicted values based on the known shifts for the indole core and typical values for aromatic amidinium salts. Actual experimental values may vary.

Synthesis Workflow



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Caption: Synthetic workflow for **1H-Indole-5-carboximidamide** via the Pinner reaction.

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